

A Comparative Performance Analysis of Zinc Diamyldithiocarbamate (ZDAC) in EPDM Rubber

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Compound of Interest

Compound Name: Zinc diamyldithiocarbamate

Cat. No.: B097174

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An objective evaluation of **Zinc Diamyldithiocarbamate** against other common accelerators, supported by experimental data, to guide researchers and compounders in optimizing EPDM vulcanization.

In the formulation of Ethylene Propylene Diene Monomer (EPDM) rubber compounds, the selection of an appropriate accelerator is critical to achieving desired cure characteristics and final product performance. **Zinc diamyldithiocarbamate** (ZDAC) belongs to the dithiocarbamate class of accelerators, which are recognized for their ultra-fast curing capabilities. This guide provides a comprehensive comparison of the performance of ZDAC, represented by its close analogs Zinc Dimethyldithiocarbamate (ZDMC) and Zinc Diethyldithiocarbamate (ZDEC), against other widely used accelerator classes such as thiazoles, sulfenamides, and thiurams in a typical EPDM formulation.

Executive Summary of Accelerator Performance

Dithiocarbamates, including ZDAC, are characterized by their rapid vulcanization, providing the shortest cure times among the accelerator classes evaluated.^[1] This makes them highly effective for applications requiring high throughput. They also contribute to high tensile strength and toughness in the final EPDM vulcanizate.^{[1][2]} However, this high reactivity is associated with very short scorch times, which can present processing challenges.^{[1][3]} In contrast, sulfenamide accelerators offer a good balance of fast cure rates and excellent scorch safety, while thiazoles provide a slower, more controlled cure. Thiurams also offer fast curing and contribute to high modulus and hardness.

Comparative Data on Accelerator Performance in EPDM

The following tables summarize the quantitative data from a comparative study of various accelerators in a standard EPDM compound. The performance of **Zinc Diamyldithiocarbamate** (ZDAC) is represented by the data for Zinc Dimethyldithiocarbamate (ZDMC) and Zinc Diethyldithiocarbamate (ZDEC).

Cure Characteristics at 160°C

Accelerator Class	Accelerator	Min. Torque (ML, dNm)	Max. Torque (MH, dNm)	Scorch Time (ts2, min)	Cure Time (t90, min)
Dithiocarbamate	ZDMC	1.8	18.5	0.8	3.5
	ZDEC	1.9	18.2	0.9	3.8
Thiazole	MBT	2.1	14.5	2.5	8.5
MBTS	2.0	14.2	3.0	9.0	
Sulfenamide	CBS	1.9	17.5	2.2	6.5
TBBS	1.8	18.0	2.8	7.0	
Thiuram	TMTD	1.7	19.0	1.0	4.0

Data sourced from a study on the effect of different accelerators on the vulcanization of EPDM rubber.[\[1\]](#)

Physical Properties of EPDM Vulcanizates

Accelerator Class	Accelerator	Hardness (Shore A)	Modulus at 300% (MPa)	Tensile Strength (MPa)	Elongation at Break (%)	Toughness (MPa)
Dithiocarbamate	ZDMC	65	10.5	18.0	450	7.5
ZDEC	64	10.2	17.8	460	7.2	
Thiazole	MBT	60	8.5	15.5	550	6.0
MBTS	59	8.2	15.0	560	5.8	
Sulfenamide	CBS	63	9.8	17.0	500	6.8
TBBS	64	10.0	17.5	480	7.0	
Thiuram	TMTD	66	11.0	18.5	430	8.0

Data sourced from a study on the effect of different accelerators on the vulcanization of EPDM rubber.[\[1\]](#)

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure accuracy and comparability.

Cure Characteristics (ASTM D2084)

The vulcanization properties of the EPDM compounds were evaluated using an oscillating disk rheometer. This method measures the torque required to oscillate a disk embedded in the rubber sample at a constant temperature (e.g., 160°C). The key parameters recorded are:

- Minimum Torque (ML): An indication of the viscosity of the uncured compound.
- Maximum Torque (MH): Represents the stiffness or modulus of the fully cured rubber. The difference between MH and ML indicates the degree of crosslinking.

- **Scorch Time (ts2):** The time taken for the torque to rise by two units from the minimum torque, indicating the onset of vulcanization and the available processing time.
- **Optimum Cure Time (t90):** The time required to reach 90% of the maximum torque, representing the time to achieve a near-complete cure.

Physical Properties (ASTM D412)

The tensile properties of the vulcanized EPDM samples were determined using a universal testing machine. Dumbbell-shaped specimens were stretched at a constant rate until they fractured. The following properties were measured:

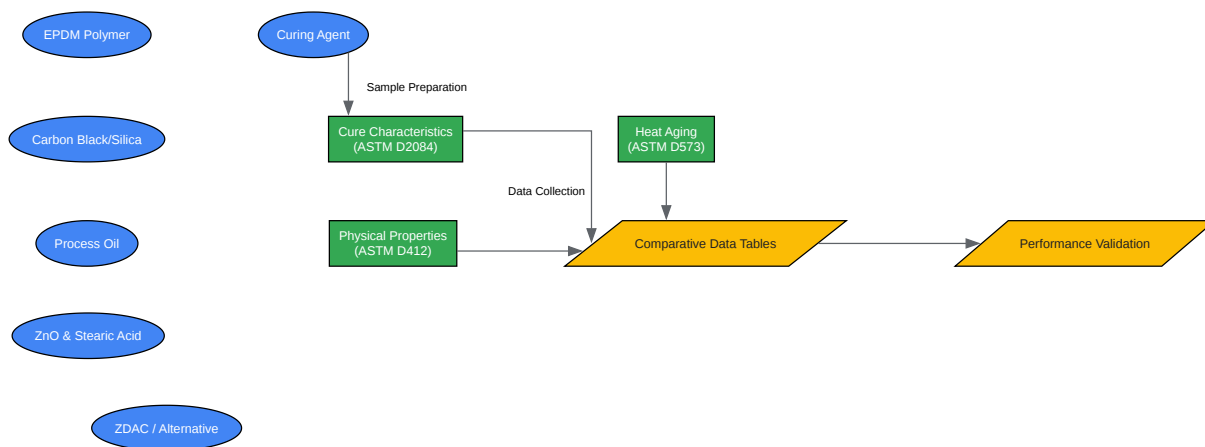
- **Hardness:** Measured using a durometer (Shore A scale), indicating the resistance to indentation.
- **Modulus at 300% Elongation:** The stress required to stretch the sample to 300% of its original length, representing the stiffness of the material.
- **Tensile Strength:** The maximum stress the material can withstand before breaking.
- **Elongation at Break:** The percentage increase in length of the sample at the point of fracture.
- **Toughness:** The energy absorbed per unit volume up to the point of rupture, calculated from the area under the stress-strain curve.

Heat Aging Resistance (ASTM D573)

To evaluate the durability of the vulcanized rubber, samples are subjected to accelerated aging in a hot air oven at a specified temperature (e.g., 100°C) for a defined period (e.g., 72 hours). After aging, the physical properties (tensile strength, elongation, and hardness) are re-measured, and the percentage change from the unaged properties is calculated to assess the material's resistance to thermal degradation.

Visualizing Experimental Workflows

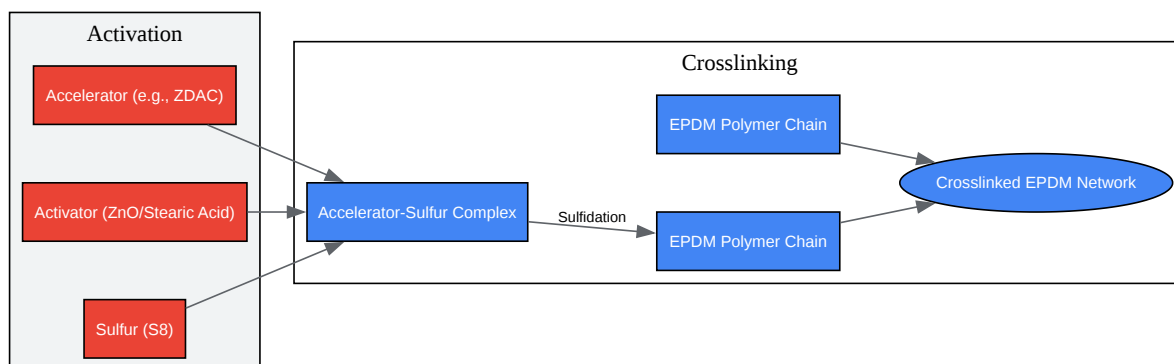
Logical Flow of EPDM Compound Evaluation



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Caption: Workflow for EPDM compound formulation, testing, and performance validation.

Signaling Pathway of Sulfur Vulcanization



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Caption: Simplified pathway of sulfur vulcanization in EPDM activated by an accelerator.

Conclusion

Zinc diamyldithiocarbamate (ZDAC), as a representative of the dithiocarbamate class, is a highly effective accelerator for EPDM rubber, offering rapid cure rates and contributing to excellent tensile strength and toughness.^{[1][2]} This makes it a suitable choice for applications where fast production cycles are a priority. However, the very short scorch times associated with dithiocarbamates necessitate careful control over the mixing and processing stages to prevent premature vulcanization.^{[1][3]} For applications requiring greater processing safety, sulfenamide accelerators like TBBS or CBS present a more balanced profile of cure speed and scorch delay. The selection of the optimal accelerator system will ultimately depend on the specific processing requirements and desired end-product properties. This guide provides the foundational data and experimental context to assist researchers and compounders in making informed decisions for their EPDM formulations.

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